

# Spiro-NPB performance review literature comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Spiro-NPB

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## Performance Comparison of NPB and Spiro-TTB

The following table summarizes key performance data for NPB and Spiro-TTB Hole Transport Layers (HTLs) in various optoelectronic devices, based on the gathered literature.

Hole Transport Material	Device Type	Key Performance Metrics	Notable Characteristics & Experimental Context
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| **NPB** (N,N'-di(1-naphthyl)-N,N'-diphenyl-(1,1'-biphenyl)-4,4'-diamine) [1] [2] | Perovskite Solar Cell (PSC) [2] | PCE: 13.1% (opaque substrate); 14.9% (bottom illumination) [2] | • **Negligible parasitic absorption.** • Thermally evaporated, undoped thin films (7-10 nm) [2]. | | Organic Light-Emitting Diode (OLED) [1] | Conductivity:  $\sim 4 \times 10^{-4}$  S cm<sup>-1</sup> (maintained after UV treatment) [1] | • Stable conductivity under UV irradiation. • Used in a p-doped state (e.g., with NDP9) [1]. | | **Spiro-TTB** (2,2',7,7'-Tetra(N,N-di-p-tolyl)amino-9,9-spirobifluorene) [3] [1] | OLED (Red) [3] | Max. EQE: 39.6% [3] | • Deeper HOMO level ( $\sim 5.25$  eV) than Spiro-OMeTAD, potentially leading to greater V<sub>OC</sub> [3]. | | OLED (Green) [3] | Max. Power Efficiency: 77.0 lm W<sup>-1</sup> [3] | • Commonly used as a p-doped HTL (e.g., with F6-TCNNQ) [3]. | | General HTL Material [1] | Conductivity: Stable under extended UV exposure [1] | • Robust electrical properties under UV light, similar to NPB [1]. |

## Experimental Protocols from the Literature

To support the reproducibility of the data, here are the methodologies for key experiments cited in the table.

- **Protocol 1: Fabrication and Evaluation of NPB in Perovskite Solar Cells [2]**

- **Substrate Preparation:** Pre-patterned ITO glass substrates are cleaned via sonication in acetone and isopropanol, followed by UV-ozone treatment.
- **Electrode Deposition:** A 120 nm thick Au bottom electrode is thermally evaporated onto the ITO glass at a rate of 1 Å/s.
- **Interlayer Deposition:** A 10 nm thick MoO<sub>3</sub> layer is thermally evaporated (0.5 Å/s) onto the Au electrode.
- **ETL and Passivation:** A SnO<sub>2</sub> electron transport layer is spin-coated and annealed at 150°C. It is then passivated with a ~1 nm PCBM layer.
- **Perovskite Deposition:** A FA<sub>0.66</sub>MA<sub>0.34</sub>PbI<sub>2.85</sub>Br<sub>0.15</sub> perovskite layer is deposited via spin-coating in a nitrogen-filled glovebox.
- **HTL Deposition:** A thin (7-10 nm), undoped NPB layer is deposited via thermal evaporation under high vacuum ( $\sim 5 \times 10^{-7}$  mbar).
- **Top Electrode Deposition:** A transparent MoO<sub>3</sub>/thin-Au/ZnS top electrode is deposited via thermal evaporation.
- **Characterization:** Current-density-voltage (J-V) measurements are performed under simulated sunlight to determine PCE, V<sub>OC</sub>, J<sub>SC</sub>, and FF.

- **Protocol 2: UV-Irradiation Treatment for Thickness Tuning [1]**

- **Film Deposition:** Thin films of NPB, Spiro-TTB, and other organic materials are deposited on substrates via physical vapor deposition.
- **UV Treatment:** The samples are placed in an ambient atmosphere and irradiated with a UVC amalgam lamp. The irradiation time is controlled to achieve the desired level of thinning.
- **Thickness Monitoring:** The thickness reduction is characterized in real-time using spectroscopic ellipsometry or inferred from shifts in the resonance peak of a metal-organic-metal optical cavity.
- **Conductivity Measurement:** The conductivity of the HTLs before and after UV treatment is measured to ensure electrical functionality is maintained. This is done using a lateral conductivity configuration.

## Diagram: UV Treatment Workflow for Organic HTLs

The following diagram, generated with Graphviz, illustrates the experimental workflow for the UV-induced thinning process described in the literature [1].

*Diagram 1: Workflow for UV-induced fine-tuning of organic HTLs.*

## Key Insights for Researchers

- **Material Selection Trade-offs:** The data suggests a trade-off where **NPB excels in optical transparency** for solar cells, minimizing parasitic absorption [2], while **Spiro-TTB demonstrates high efficiency** in complex OLED device architectures [3].
- **Novel Post-Processing Technique:** The UV irradiation method is a significant finding. It enables precise, post-deposition nanoscale tuning of HTL thickness without compromising conductivity, which is valuable for correcting fabrication inhomogeneities and optimizing optical cavities [1].
- **Addressing the Information Gap:** While a direct "**Spiro-NPB**" comparison wasn't found, the data on NPB and Spiro-TTB provides a strong foundation for evaluation. Future searches could focus on specific device types like "perovskite solar cells" or "OLEDs" to find more targeted comparisons.

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## References

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**Address:** Ontario, CA 91761, United States

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